

# Physical and chemical characteristics of 1-Amino-5-benzoylaminoanthraquinone

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## Compound of Interest

Compound Name:	1-Amino-5-benzoylaminoanthraquinone
Cat. No.:	B086115

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## An In-Depth Technical Guide to 1-Amino-5-benzoylaminoanthraquinone

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Amino-5-benzoylaminoanthraquinone** is a complex organic molecule belonging to the anthraquinone family. Anthraquinones are a class of aromatic compounds known for their vibrant colors and diverse biological activities, ranging from use as dyes and pigments to applications in medicine as laxatives and anticancer agents. This technical guide provides a summary of the currently available physical and chemical characteristics of **1-Amino-5-benzoylaminoanthraquinone**. However, it is important to note that detailed experimental data, particularly regarding its biological activity and spectral properties, remains limited in publicly accessible literature.

## Physical and Chemical Characteristics

While comprehensive experimental data is not available, some key physical and chemical properties of **1-Amino-5-benzoylaminoanthraquinone** have been reported. These are summarized in the table below.

Property	Value	Reference
CAS Number	117-06-6	<a href="#">[1]</a>
Molecular Formula	C <sub>21</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	342.35 g/mol	<a href="#">[1]</a>
Appearance	White crystalline solid	<a href="#">[2]</a>
Melting Point	258-260 °C	<a href="#">[2]</a>
Boiling Point	531.4 °C at 760 mmHg	<a href="#">[2]</a>
Density	1.425 g/cm <sup>3</sup>	<a href="#">[2]</a>
Flash Point	275.2 °C	<a href="#">[2]</a>

Synonyms: N-(5-amino-9,10-dioxo-1-anthracyl)benzamide, 1-Benzamido-5-aminoanthraquinone, Goldamide.

**Solubility:** Detailed solubility data in a range of common laboratory solvents is not readily available in the reviewed literature. General principles suggest that due to its large, relatively non-polar anthraquinone core, solubility in polar solvents like water would be low, while solubility in organic solvents may be higher. However, experimental verification is required.

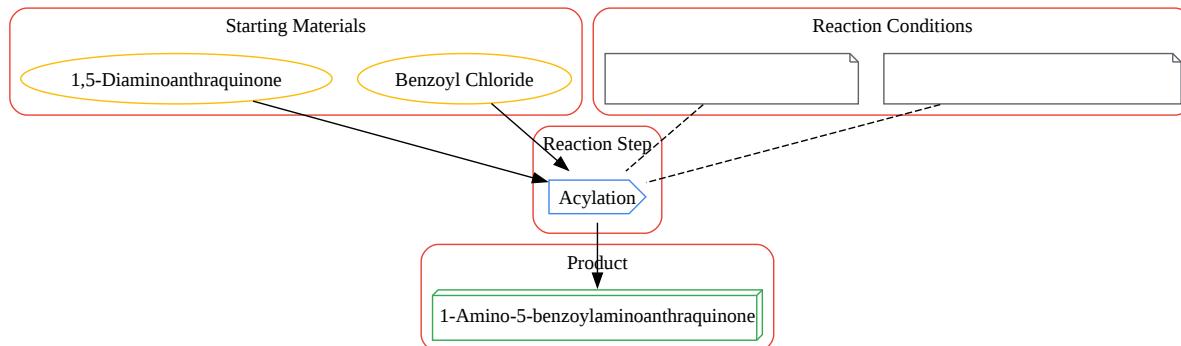
## Spectral Data

Detailed experimental spectral data (UV-Vis, IR, <sup>1</sup>H NMR, <sup>13</sup>C NMR) for **1-Amino-5-benzoylaminoanthraquinone** is not available in the public domain. While the National Institute of Standards and Technology (NIST) WebBook indicates the availability of an IR spectrum, the actual data has not been retrieved.[\[3\]](#) The lack of this information prevents a detailed analysis of its molecular structure and electronic properties.

## Experimental Protocols

**Synthesis:** A specific, detailed, and reproducible experimental protocol for the synthesis of **1-Amino-5-benzoylaminoanthraquinone** is not described in the available literature. However, a general approach can be inferred from the synthesis of related compounds. One potential

synthetic route could involve the acylation of 1,5-diaminoanthraquinone with benzoyl chloride. The reaction would likely require a solvent and a base to neutralize the HCl byproduct.



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Caption: A hypothetical workflow for the biological evaluation of **1-Amino-5-benzoylaminoanthraquinone**.

## Conclusion and Future Directions

**1-Amino-5-benzoylaminoanthraquinone** is a compound for which basic physicochemical data is available, but a comprehensive understanding of its properties is lacking. To fully characterize this molecule for potential applications in research and drug development, further experimental work is crucial. Future research should focus on:

- Developing and optimizing a reproducible synthesis protocol.
- Determining its solubility profile in a range of solvents.
- Acquiring and interpreting its full spectral data (UV-Vis, IR,  $^1\text{H}$  NMR, and  $^{13}\text{C}$  NMR).

- Conducting comprehensive biological screening to identify any potential therapeutic activities and to understand its mechanism of action at the molecular level.

This foundational research will be essential to unlock the potential of **1-Amino-5-benzoylaminoanthraquinone** and to determine its utility for the scientific and drug development communities.

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